

# Operational Guide: Disposal of N-(2-Hydroxyethyl)-4-nitrobenzamide

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## Compound of Interest

Compound Name: *n*-(2-Hydroxyethyl)-4-nitrobenzamide

CAS No.: 6640-65-9

Cat. No.: B1295902

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## Chemical Vital Statistics

Before initiating any waste workflow, verify the identity of the material to ensure this protocol applies.

Parameter	Specification
Chemical Name	N-(2-Hydroxyethyl)-4-nitrobenzamide
CAS Number	6640-65-9
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>
Physical State	Solid (Pale yellow to crystalline powder)
Solubility	Soluble in polar organic solvents (DMSO, Methanol); sparingly soluble in water.
Primary Hazards	Skin/Eye Irritant (H315, H319); Potential Mutagen (Nitroaromatic class); Thermal Decomposition (NO <sub>x</sub> ).

## Executive Safety Assessment (The "Why")

From the desk of the Senior Application Scientist:

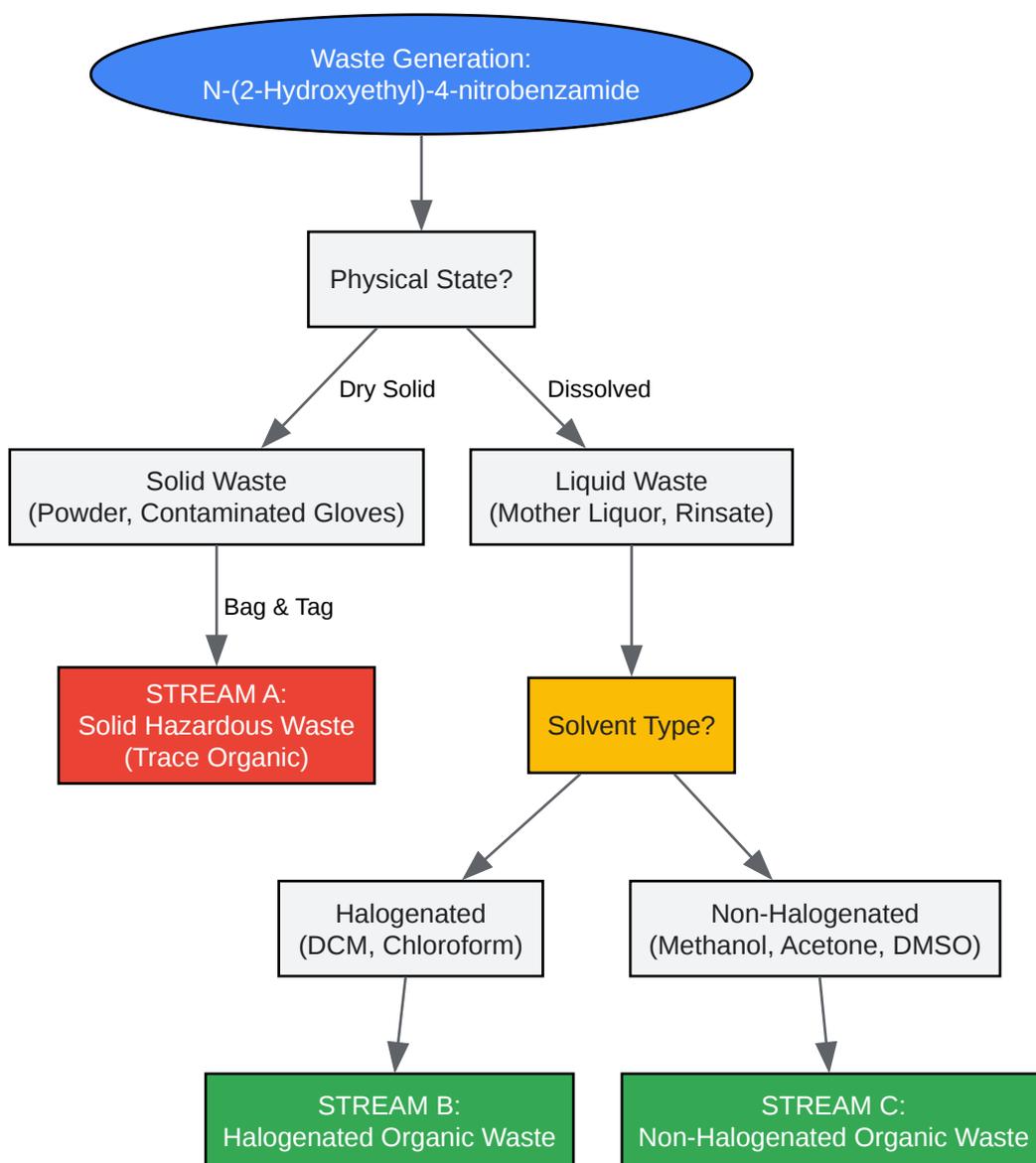
Handling nitro-aromatics requires a nuanced understanding of their functional groups. While **N-(2-Hydroxyethyl)-4-nitrobenzamide** is not typically classified as a Class 1 explosive, the nitro group (-NO<sub>2</sub>) is inherently electron-withdrawing and energy-rich.

- **Thermal Instability:** Nitro compounds can undergo exothermic decomposition when heated. Never autoclave waste containing this compound. The heat and pressure can trigger uncontrolled decomposition, releasing toxic nitrogen oxides (NO<sub>x</sub>).
- **Environmental Mobility:** The hydroxyethyl group increases polarity, making this compound more water-soluble than simple nitrobenzamides. This enhances its mobility in aquatic systems. Zero drain disposal is the absolute standard; standard wastewater treatment may not effectively degrade the nitro moiety.
- **Chemical Incompatibility:** The amide linkage is susceptible to hydrolysis in the presence of strong bases, potentially releasing 4-nitrobenzoic acid and ethanolamine. While not violently explosive, this reaction alters the waste profile and pH, complicating downstream incineration.

## Waste Segregation & Classification Protocol

Effective disposal begins with segregation at the bench. Use the following logic to determine the correct waste stream.

### Disposal Decision Matrix



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Figure 1: Decision matrix for segregating **N-(2-Hydroxyethyl)-4-nitrobenzamide** waste based on physical state and solvent carrier.

## Step-by-Step Disposal Procedures

### Protocol A: Solid Waste (Pure Compound or Spill Debris)

Applicability: Expired reagents, contaminated weighing boats, spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Hazardous Waste" bucket with a locking lid. Avoid glass for solids to prevent breakage

during compaction/transport.

- Bagging: Place the solid material inside a clear, 6-mil polyethylene bag before placing it in the rigid container. This "double containment" prevents dust generation upon reopening.
- Labeling:
  - Primary Constituent: **N-(2-Hydroxyethyl)-4-nitrobenzamide**.<sup>[1][2]</sup>
  - Hazard Checkboxes: Check "Toxic" and "Irritant."
  - Note: Add "Contains Nitro-Aromatics - Incinerate Only."
- Storage: Store in a cool, dry cabinet away from oxidizers (e.g., nitric acid) and strong bases.

## Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, HPLC effluent, mother liquors.

- Compatibility Check: Ensure the receiving carboy does NOT contain strong oxidizing acids (Nitric, Perchloric) or active metals (Sodium, Magnesium).
- pH Adjustment: If the solution is highly acidic or basic ( $\text{pH} < 2$  or  $> 12$ ), neutralize to pH 6–8 using mild buffers (Sodium Bicarbonate or Citric Acid) before adding to the organic waste solvent drum. This prevents exothermic hydrolysis of the amide bond in the drum.
- Segregation:
  - If dissolved in DCM/Chloroform: Dispose in Halogenated Waste.
  - If dissolved in Methanol/Acetone/DMSO: Dispose in Non-Halogenated Waste.
- Cap Venting: Use vented caps (e.g., Nalgene® Eco-Funnel systems) if available, to prevent pressure buildup from slow thermal decomposition or solvent volatility.

## Regulatory & Compliance Data

When filling out waste manifests for Environmental Health & Safety (EHS) or external contractors (e.g., Clean Harbors, Veolia), use the following classifications.

Regulatory Body	Classification / Code	Rationale
EPA (RCRA)	Not Listed (P/U)	Not specifically listed.
EPA (RCRA)	Characteristic Waste	Classify as D001 (Ignitable) if in flammable solvent. If solid, often managed as "Non-Regulated Chemical Waste" unless toxicity characteristic (D043) is proven, but best practice is to manage as Hazardous.
DOT (Transport)	Not Regulated	For the pure solid, it is generally not regulated as a hazardous material for transport unless in bulk quantities requiring testing.
Destruction Method	Incineration	Must be incinerated at >1000°C with secondary combustion and scrubbers to capture NOx gases.

## Emergency Response: Spills

Scenario: A 5g bottle of solid powder drops and shatters.

- Evacuate & Ventilate: Clear the immediate area. Nitro-aromatics can be respiratory irritants. [\[3\]](#)[\[4\]](#)[\[5\]](#)
- PPE: Don nitrile gloves (double gloving recommended), safety goggles, and an N95 dust mask or P100 respirator.
- Containment: Do not dry sweep (creates dust). Cover the spill with a wet paper towel (dampened with water or ethanol) to suppress dust.
- Cleanup:

- Scoop the damp material and broken glass into a plastic dustpan.
- Wipe the surface with a soap/water solution to remove the hydroxyethyl-polar residues.
- Place all debris into the Solid Hazardous Waste container (Protocol A).
- Reporting: Log the spill with your facility's EHS officer.

## References

- U.S. Environmental Protection Agency (EPA). (2025).[6] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved February 22, 2026, from [[Link](#)]
- National Institutes of Health (NIH). (n.d.). Safe disposal of carcinogenic nitrosamines and nitro compounds. PubMed. Retrieved February 22, 2026, from [[Link](#)]

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## Sources

- 1. N-(2-Hydroxyethyl)-4-nitrobenzamide | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. CAS 6640-65-9: N-(2-hydroxyethyl)-4-nitrobenzamide [[cymitquimica.com](https://www.cymitquimica.com)]
- 3. WERCS Studio - Application Error [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 4. fishersci.com [[fishersci.com](https://www.fishersci.com)]
- 5. download.basf.com [[download.basf.com](https://download.basf.com)]
- 6. epa.gov [[epa.gov](https://www.epa.gov)]
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